Molecular weight of 4-(4-Chlorophenoxy)butanoic acid

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Compound of Interest

Compound Name:	*4-(4-Chlorophenoxy)butanoic acid*
CAS No.:	*3547-07-7*
Cat. No.:	*B1294437*

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An In-Depth Technical Guide to **4-(4-Chlorophenoxy)butanoic Acid**

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Abstract

This technical guide provides a comprehensive overview of **4-(4-Chlorophenoxy)butanoic acid** (CAS No. 3547-07-7), a significant chemical compound utilized across various scientific disciplines. This document details its fundamental physicochemical properties, outlines a robust laboratory-scale synthesis protocol, and presents state-of-the-art analytical methodologies for its characterization and quantification. Furthermore, it explores the compound's primary applications in agrochemical research as a plant growth regulator and in pharmaceutical development as a key starting material for novel therapeutics. This guide is intended for researchers, chemists, and drug development professionals, offering field-proven insights and self-validating protocols to ensure technical accuracy and reproducibility.

Introduction

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4-(4-Chlorophenoxy)butanoic acid, also known by its Weed Science Society of America approved name 4-CPB, is an aromatic carboxylic acid belonging to the phenoxyalkanoic acid class.[1] Structurally, it consists of a 4-chlorophenoxy group linked via an ether bond to a butanoic acid chain. This molecular architecture imparts specific biological activities, making it a compound of interest. While its role as a herbicide is established, its utility extends into medicinal chemistry, where it serves as a versatile precursor for the synthesis of benzoxepin derivatives being investigated for sedative-hypnotic effects.[1] This guide aims to consolidate the essential technical knowledge required to work with, analyze, and leverage this compound in a research and development setting.

Physicochemical Properties

A precise understanding of a compound's physicochemical properties is foundational to its application in any experimental context. These parameters govern its solubility, reactivity, and behavior in biological and environmental systems. The key properties of **4-(4-Chlorophenoxy)butanoic acid** are summarized below.

Property	Value	Source(s)
IUPAC Name	4-(4-chlorophenoxy)butanoic acid	[1][2]
CAS Number	3547-07-7	[1][3][4]
Molecular Formula	$C_{10}H_{11}ClO_3$	[1][3][4]
Molecular Weight	214.65 g/mol	[1][4]
Physical Form	Solid	
InChI Key	SIYAHZSHQIPQLY-UHFFFAOYSA-N	[1]
SMILES	C1=CC(=CC=C1OCCCC(=O)O)Cl	[1]
Monoisotopic Mass	214.03967 Da	[5]

Synthesis and Purification

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The synthesis of **4-(4-Chlorophenoxy)butanoic acid** is most effectively achieved via the Williamson ether synthesis, a robust and well-established method for forming ether linkages. This pathway involves the reaction of a phenoxide with an alkyl halide.

Principle of Synthesis

The synthesis proceeds in two main steps. First, the phenolic proton of 4-chlorophenol is abstracted by a strong base to form the highly nucleophilic 4-chlorophenoxide anion. Second, this anion undergoes a nucleophilic substitution (SN2) reaction with an appropriate 4-carbon electrophile, such as ethyl 4-bromobutanoate. The resulting ester is then hydrolyzed under basic conditions to yield the desired carboxylic acid product. The choice of a strong, non-nucleophilic base like sodium hydride (NaH) is critical to ensure complete deprotonation of the phenol without competing side reactions. An aprotic polar solvent like N,N-Dimethylformamide (DMF) is ideal as it effectively solvates the cation, leaving the phenoxide anion highly reactive.



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Caption: Workflow for the synthesis of **4-(4-Chlorophenoxy)butanoic acid**.

Step-by-Step Experimental Protocol

- Step 1: Formation of the Phenoxide. To a flame-dried, three-neck round-bottom flask under an inert nitrogen atmosphere, add anhydrous DMF followed by 4-chlorophenol (1.0 eq). Cool the solution to 0 °C in an ice bath. Add sodium hydride (60% dispersion in mineral oil, 1.1 eq) portion-wise, ensuring the temperature does not exceed 10 °C. Stir the resulting slurry for 30 minutes at 0 °C to allow for complete deprotonation.

- Step 2: Ether Formation. Add ethyl 4-bromobutanoate (1.05 eq) dropwise to the reaction mixture at 0 °C. Allow the reaction to warm to room temperature and stir for 12-18 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).

- Step 3: Hydrolysis. Upon completion, cool the reaction to 0 °C and cautiously quench with water. Add sodium hydroxide (2.0 eq) dissolved in a 1:1 mixture of ethanol and water. Heat

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the mixture to reflux (approx. 80-90 °C) for 4 hours to hydrolyze the ester.

- Step 4: Workup and Isolation. After cooling to room temperature, remove the organic solvents under reduced pressure. Dilute the aqueous residue with water and wash with diethyl ether to remove any unreacted starting materials and byproducts. Cool the aqueous layer in an ice bath and acidify to pH 2-3 with concentrated HCl. The product will precipitate as a white solid.

- Step 5: Purification. Collect the crude product by vacuum filtration and wash with cold water. Purify the solid by recrystallization from an appropriate solvent system (e.g., ethanol/water or toluene) to yield pure **4-(4-Chlorophenoxy)butanoic acid**. Dry the final product under vacuum.

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity, purity, and concentration of the synthesized compound. A combination of spectroscopic and chromatographic techniques provides a self-validating system for quality control.

Structural Elucidation

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals corresponding to the aromatic protons (two doublets in the ~6.8-7.3 ppm range, characteristic of a 1,4-disubstituted benzene ring), the methylene protons adjacent to the ether oxygen (~4.0 ppm, triplet), the methylene protons adjacent to the carbonyl group (~2.5 ppm, triplet), and the central methylene protons (~2.1 ppm, multiplet). A broad singlet for the carboxylic acid proton will appear far downfield (>10 ppm).
  - ^{13}C NMR: The carbon NMR will show signals for the four distinct aromatic carbons, the carboxylic acid carbonyl carbon (~175-180 ppm), and the three unique methylene carbons in the aliphatic chain.
- Mass Spectrometry (MS): Electron ionization (EI) mass spectrometry will show a molecular ion peak (M^+) and a characteristic M+2 peak with approximately one-third the intensity,

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confirming the presence of a single chlorine atom. High-resolution mass spectrometry (HRMS) can be used to confirm the elemental composition.

- Infrared (IR) Spectroscopy: The IR spectrum will display a very broad absorption band from ~2500-3300 cm^{-1} characteristic of the O-H stretch of the carboxylic acid dimer, a sharp C=O stretch at ~1700 cm^{-1}, and C-O ether stretching bands in the ~1250-1050 cm^{-1} region.

Quantitative Analysis Protocol: LC-MS/MS

For quantifying **4-(4-Chlorophenoxy)butanoic acid** in complex matrices such as soil, water, or biological fluids, High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS) is the gold standard due to its superior sensitivity and selectivity. The following protocol is adapted from established methods for related phenoxy herbicides.[6]



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Caption: Analytical workflow for the quantification of **4-(4-Chlorophenoxy)butanoic acid**.

- Step 1: Sample Preparation and Extraction. Homogenize the sample matrix. For soil, perform a liquid-solid extraction with an appropriate solvent like acetonitrile acidified with formic acid. For water, perform a liquid-liquid extraction or proceed directly to SPE. Spike the sample with a suitable isotope-labeled internal standard at the beginning of the process to correct for matrix effects and recovery losses.

- Step 2: Solid Phase Extraction (SPE) Cleanup. Condition a polymeric SPE cartridge. Load the sample extract and wash with a low-polarity solvent to remove interferences. Elute the analyte with a stronger solvent such as methanol. Evaporate the eluate to dryness and reconstitute in the initial mobile phase.

- Step 3: LC-MS/MS Analysis.

  - LC Conditions: Use a C18 reversed-phase column. Employ a gradient elution with a mobile phase consisting of (A) water with 0.1% formic acid and (B) methanol or

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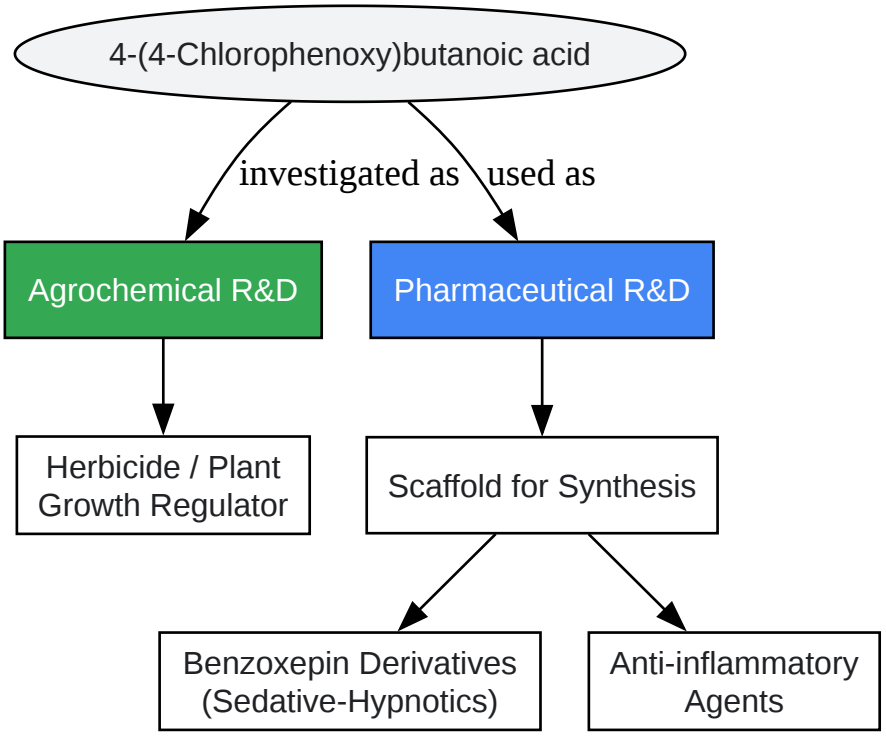
acetonitrile with 0.1% formic acid.[6]

- MS/MS Conditions: Operate the mass spectrometer in negative electrospray ionization (ESI-) mode. Monitor at least two multiple reaction monitoring (MRM) transitions (one for quantification, one for confirmation) for both the analyte and the internal standard. Optimize cone voltage and collision energy for maximum signal intensity.

- Step 4: Quantification. Generate a calibration curve using standards of known concentrations prepared in a matrix-matched solvent. Quantify the analyte concentration in the samples by interpolating their peak area ratios (analyte/internal standard) against the calibration curve.

Applications in Research and Development

The utility of **4-(4-Chlorophenoxy)butanoic acid** spans multiple scientific fields, primarily driven by its biological activity and its potential as a chemical building block.



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Caption: Key application pathways for **4-(4-Chlorophenoxy)butanoic acid**.

Agrochemical Research

As a phenoxyalkanoic acid, this compound functions as a synthetic auxin. This class of compounds mimics natural plant growth hormones, but when applied at higher concentrations, they induce uncontrolled, disorganized growth in susceptible broadleaf weeds, ultimately leading to their death. Its specific structure makes it a subject of study for developing selective herbicides and plant growth regulators.[7]

Pharmaceutical Development

In medicinal chemistry, **4-(4-Chlorophenoxy)butanoic acid** is a valuable starting material. Its structure can be elaborated to create more complex molecules with therapeutic potential.

- Precursor to Benzoxepins: It has been explicitly used as a starting material to produce benzoxepin derivatives. Several compounds in this class have demonstrated significant sedative-hypnotic effects in pharmacological evaluations, making this a promising area for central nervous system drug discovery.[1]
- Anti-inflammatory Research: The compound is also investigated for potential anti-inflammatory properties, highlighting its relevance in the development of new treatments for inflammatory conditions.[7]

Safety, Handling, and Disposal

Adherence to proper safety protocols is mandatory when handling any chemical. **4-(4-Chlorophenoxy)butanoic acid** possesses specific hazards that must be managed with appropriate precautions.

Hazard Identification

The compound is classified under the Globally Harmonized System (GHS) with the following primary hazards.[1]

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity (Oral), Cat. 4	GHS07 (Exclamation Mark)	Danger	H302: Harmful if swallowed
Serious Eye Damage, Cat. 1	GHS05 (Corrosion)	Danger	H318: Causes serious eye damage

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Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Handle this compound exclusively in a certified chemical fume hood to prevent inhalation of dust.
- Personal Protective Equipment:
  - Eye Protection: Wear chemical safety goggles and a face shield.[8]
  - Hand Protection: Use chemically resistant gloves (e.g., nitrile).
  - Skin Protection: Wear a lab coat, long pants, and closed-toe shoes.
- General Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[9]

Disposal

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Chemical waste should be collected in a designated, properly labeled, and sealed container for disposal by a licensed waste management company. Do not allow the material to enter drains or waterways.

Conclusion

4-(4-Chlorophenoxy)butanoic acid is a compound with demonstrated utility and further potential in both applied and basic research. Its well-defined physicochemical properties and established synthetic routes make it an accessible molecule for laboratory investigation. The robust analytical methods available allow for its precise characterization and quantification, ensuring data integrity. From its role in regulating plant growth to its function as a scaffold for novel pharmaceuticals, a thorough technical understanding of this compound is crucial for any scientist working within these fields.

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